

# Personal protective equipment for handling Famotidine sulfamoyl propanamide

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## Compound of Interest

Compound Name: *Famotidine sulfamoyl  
propanamide*

Cat. No.: *B009646*

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## Essential Safety and Handling Guide for Famotidine Sulfamoyl Propanamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Famotidine sulfamoyl propanamide** (CAS No. 106433-44-7).<sup>[1][2][3]</sup> This compound is also known as Famotidine Impurity C or Famotidine Related Compound C.<sup>[1][2]</sup> The following procedures are based on best practices for handling similar pharmaceutical compounds, including famotidine, to ensure laboratory safety and proper disposal.

## Physicochemical and Hazard Data

A summary of key quantitative data for Famotidine and its related compound is presented below.

Property	Value
Chemical Name	3-[[2-(diaminomethylideneamino)-1,3-thiazol-4-yl]methylsulfanyl]-N-sulfamoylpropanamide
CAS Number	106433-44-7[1][2]
Molecular Formula	C8H14N6O3S3[1][3]
Molecular Weight	338.42 g/mol [1][2]
Appearance	White to Off-White solid[4][5]
Solubility	Very slightly soluble in water, freely soluble in glacial acetic acid, very slightly soluble in anhydrous ethanol, practically insoluble in ethyl acetate. It dissolves in dilute mineral acids.[4]
Storage Temperature	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.[1]
Hazard Classification	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[6][7]
Oral LD50 (Famotidine)	4049 mg/kg (Rat)[5]

## Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Famotidine sulfamoyl propanamide** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Handle the compound in a well-ventilated area.[8]
- Use a fume hood or other appropriate exhaust ventilation where dust may be generated.[8]
- Facilities should be equipped with an eyewash station and a safety shower.[9]

### Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side shields or goggles.[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Skin Protection:
  - Gloves: Wear appropriate protective gloves. Nitrile or natural rubber gloves are recommended.[\[8\]](#)[\[9\]](#)
  - Clothing: Wear a lab coat or long-sleeved clothing to prevent skin contact.[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate or if dust is generated, use a NIOSH-approved respirator.[\[9\]](#)[\[10\]](#)

### Handling Procedures:

- Wash hands thoroughly after handling the compound.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)[\[6\]](#)
- Minimize dust generation and accumulation.[\[11\]](#)
- In case of accidental contact:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[6\]](#)[\[7\]](#) If irritation persists, seek medical attention.[\[7\]](#)
  - Skin: Wash off immediately with plenty of water and soap.[\[7\]](#) Remove contaminated clothing and wash it before reuse.[\[4\]](#)[\[7\]](#)
  - Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.[\[8\]](#)
  - Ingestion: If conscious, give water to drink. Do not induce vomiting. Seek immediate medical attention.[\[5\]](#)[\[8\]](#)

## Disposal Plan

Proper disposal of **Famotidine sulfamoyl propanamide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

#### Waste Characterization:

- Consult with your institution's Environmental Health and Safety (EHS) department to determine if the compound is considered hazardous waste under local regulations.[12]

#### Disposal of Unused Product:

- Unused or expired compounds should be disposed of as chemical waste.
- Do not dispose of down the drain or in the regular trash unless explicitly permitted by your institution's EHS.
- For non-hazardous pharmaceutical waste, it may be incinerated via a licensed disposal vendor.[12]

#### Disposal of Contaminated Materials:

- Empty containers should be triple-rinsed (if appropriate) and disposed of according to institutional guidelines.
- Contaminated PPE and other materials (e.g., weighing paper, spill cleanup supplies) should be collected in a sealed container, labeled appropriately, and disposed of as chemical waste. [13]

#### Spill Cleanup:

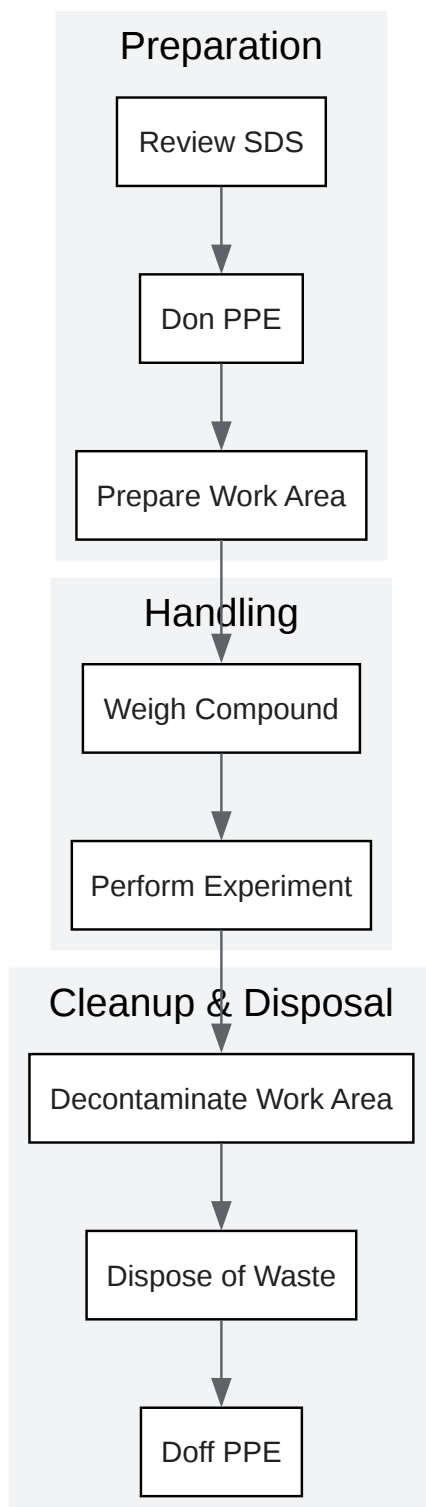
- Evacuate non-essential personnel from the area.
- Wear appropriate PPE as described above.
- For solid spills, carefully collect the material using a method that minimizes dust generation (e.g., using a damp cloth or a filtered vacuum).[13]
- Place the spilled material and cleanup supplies into a sealed, labeled container for disposal.

- Clean the spill area thoroughly with soap and water.[\[9\]](#)

## Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for handling chemical reagents in a laboratory setting and the logical relationship for safety precautions.

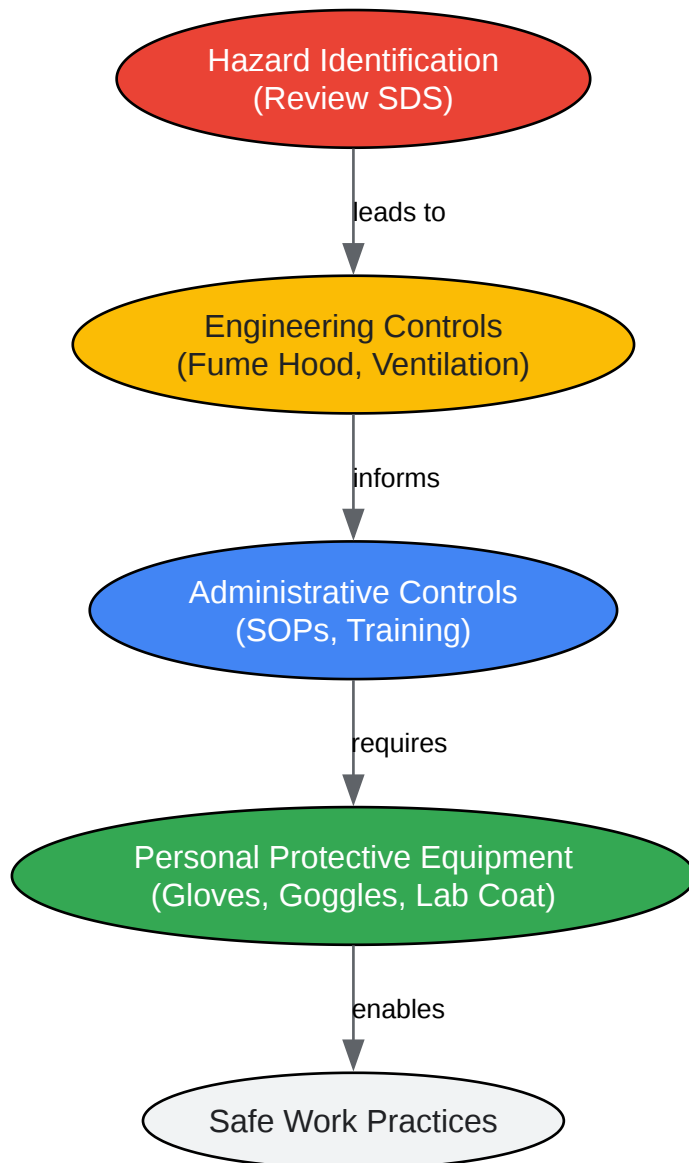
## Chemical Handling Workflow



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Caption: A generalized workflow for handling chemical reagents in the laboratory.

## Safety Precaution Hierarchy



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Caption: A hierarchical representation of safety precautions for chemical handling.

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